

PF-06446846 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: PF-06446846 hydrochloride

Cat. No.: B609985

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Technical Support Center: PF-06446846 Hydrochloride

Welcome to the technical support center for **PF-06446846 hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and handling of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **PF-06446846 hydrochloride** and what is its mechanism of action?

A1: **PF-06446846 hydrochloride** is an orally active and highly selective inhibitor of the translation of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9).[1][2] It functions by inducing the 80S ribosome to stall during the translation of PCSK9 mRNA, which in turn reduces the levels of circulating PCSK9 protein.[1][3] Lower levels of PCSK9 lead to increased recycling of the LDL-receptor to the hepatocyte surface, resulting in enhanced clearance of low-density lipoprotein cholesterol (LDL-C) from the plasma.[4][5]

Q2: What is the stability and storage recommendation for **PF-06446846 hydrochloride**?

A2: As a solid, **PF-06446846 hydrochloride** is stable for at least four years when stored at -20°C.[6] Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. In solvent, it is recommended to store at -80°C for up to 2 years or -20°C for up to 1 year.[1][7] It is

advisable to use the stable salt form, **PF-06446846 hydrochloride**, as the free form of the compound can be prone to instability.[\[2\]](#)

Q3: Why is there variability in the reported solubility of **PF-06446846 hydrochloride** from different suppliers?

A3: Variations in solubility for the same chemical from different vendors or different batches can be attributed to several factors. These include the solvent used for crystallization, residual solvent content, polymorphism, whether it is in salt or free form, the degree of hydration, and the temperature of the solvent. The provided solubility data should be used as a reference, and it is recommended to perform small-scale solubility tests before preparing a large stock solution.

Troubleshooting Guide for Solubility Issues

This guide addresses common issues encountered when dissolving **PF-06446846 hydrochloride**.

Issue 1: The compound is not dissolving completely in DMSO.

- Cause: DMSO readily absorbs moisture, which can significantly reduce the solubility of **PF-06446846 hydrochloride**.[\[8\]](#)[\[9\]](#)
- Solution: Always use fresh, anhydrous DMSO.[\[8\]](#)[\[9\]](#) If the compound still does not dissolve, gentle warming (up to 60°C) and ultrasonication can be applied to facilitate dissolution.[\[1\]](#)[\[7\]](#)

Issue 2: Precipitation is observed when preparing aqueous solutions.

- Cause: **PF-06446846 hydrochloride** has very low solubility in water.[\[8\]](#) Direct dissolution in aqueous buffers is not recommended.
- Solution: First, prepare a concentrated stock solution in an appropriate organic solvent like DMSO. Then, dilute the stock solution into the aqueous buffer with vigorous vortexing. For in vivo preparations, co-solvents and surfactants are often necessary. If you are preparing an aqueous stock solution, it should be filtered and sterilized with a 0.22 µm filter before use.[\[1\]](#)

Issue 3: The compound precipitates out of solution upon storage.

- Cause: The solution may be supersaturated, or the storage temperature may be too low for the solvent system used.
- Solution: Store stock solutions at the recommended temperatures (-20°C or -80°C) to maintain stability.^[1] If precipitation occurs upon thawing, gentle warming and vortexing may be required to redissolve the compound before use. It is always recommended to prepare fresh working solutions from the stock for experiments.

Quantitative Solubility Data

The following table summarizes the solubility of **PF-06446846 hydrochloride** in various solvents as reported by different suppliers.

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Supplier/Source	Notes
DMSO	100	212.61	MedChemExpress	Requires ultrasonic, warming, and heat to 60°C. Use newly opened DMSO. [1] [7]
DMSO	94	199.85	Selleck Chemicals	Moisture-absorbing DMSO reduces solubility. Use fresh DMSO. [9]
DMSO	87	200.51	Selleck Chemicals	Moisture-absorbing DMSO reduces solubility. Use fresh DMSO. [8]
DMSO	172	365.68	MedKoo Biosciences	
Water	100	212.61	MedChemExpress	Requires ultrasonic. [1]
Water	97	206.23	MedKoo Biosciences	
Water	Insoluble	-	Selleck Chemicals	[8]
Ethanol	94	199.85	MedKoo Biosciences	
Ethanol	6	-	Selleck Chemicals	[8]

Acetonitrile:Water (1:1)	0.1 - 1	-	Cayman Chemical	Slightly soluble. [6] [10]
PBS	100	212.61	MedChemExpress	Requires ultrasonic, warming, and heat to 60°C. [7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh out the required amount of **PF-06446846 hydrochloride** (Molecular Weight: 470.35 g/mol). For 1 mL of a 10 mM solution, use 4.7 mg.
- Add the appropriate volume of fresh, anhydrous DMSO.
- Vortex the solution to mix.
- If the compound is not fully dissolved, sonicate the vial in a water bath for 10-15 minutes.
- If necessary, warm the solution to 60°C in a water bath until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes and store at -80°C.

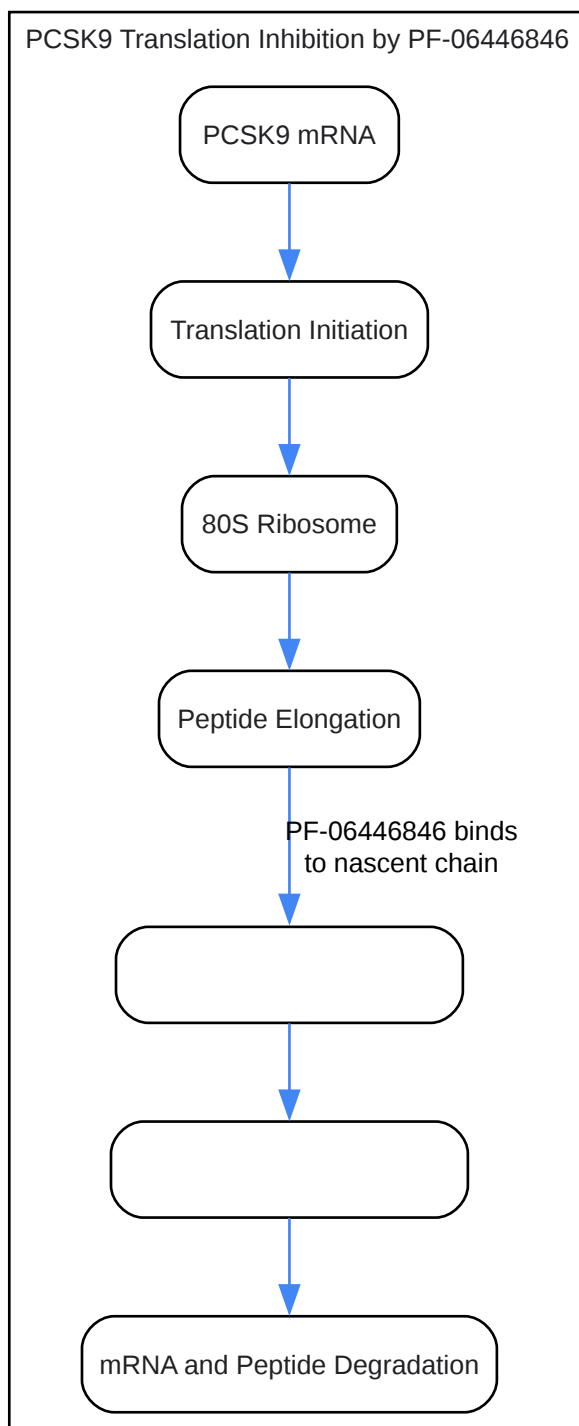
Protocol 2: Preparation of an In Vivo Formulation (Oral Gavage)

This protocol yields a clear solution of ≥ 2.08 mg/mL.[\[1\]](#)[\[7\]](#)

- Prepare a stock solution of **PF-06446846 hydrochloride** in DMSO (e.g., 20.8 mg/mL).
- In a sterile tube, add 100 μ L of the DMSO stock solution.
- Add 400 μ L of PEG300 and mix until the solution is clear.
- Add 50 μ L of Tween-80 and mix until the solution is clear.
- Add 450 μ L of saline to bring the final volume to 1 mL.

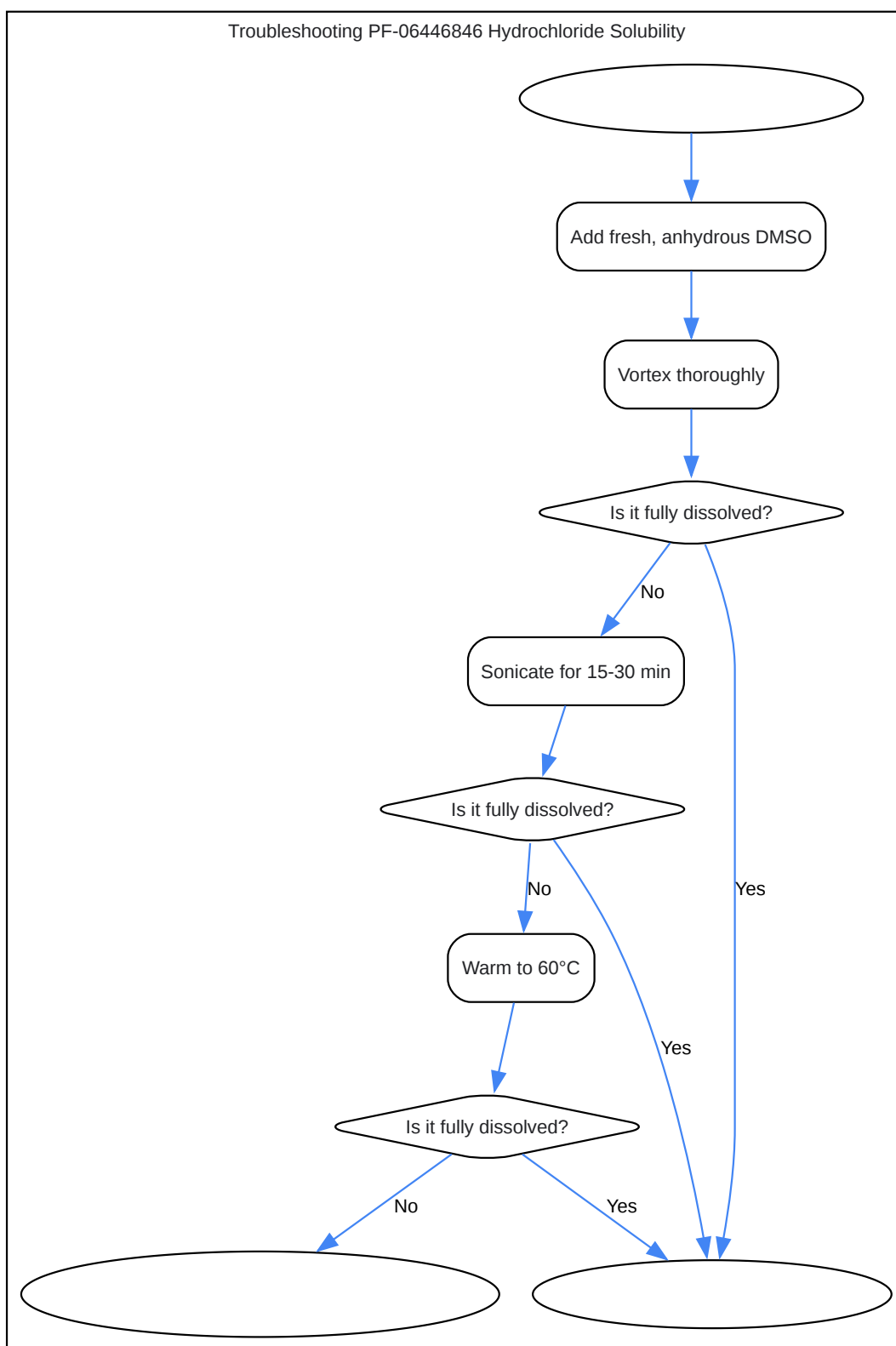
- Mix thoroughly. The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[1][7]
- It is recommended to prepare this formulation fresh before each use.

Visualizations



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Caption: Mechanism of action of PF-06446846.



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Caption: Workflow for dissolving **PF-06446846 hydrochloride**.

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